Advanced Hirshfeld Surface Analysis for Pyridazine-Based Crystal Engineering

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Compound of Interest

Compound Name:	*3-Chloro-6-(2-chlorophenyl)pyridazine*
CAS No.:	*66549-15-3*
Cat. No.:	*B1601584*

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Introduction: The Pyridazine Pharmacophore in the Solid State

Pyridazine (1,2-diazine) derivatives are privileged scaffolds in medicinal chemistry, serving as core structures in antihypertensives, cardiotonics, and anticancer agents.[1][2][3] Their utility stems from the unique electronic properties of the adjacent nitrogen atoms, which create a localized region of high electron density and significant

-deficiency in the ring.

However, the efficacy of a pyridazine drug is often dictated by its solid-state behavior—solubility, stability, and bioavailability—which are direct consequences of crystal packing. Traditional geometric analysis (measuring bond lengths and angles) is insufficient for capturing the subtle, non-directional forces that govern these packing motifs.

Hirshfeld Surface Analysis (HSA) offers a superior alternative. By partitioning the crystal space into regions where the electron density of the pro-molecule dominates over the procrystal, HSA

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provides a visual and quantitative map of all intermolecular interactions simultaneously. This guide details the application of HSA specifically for pyridazine derivatives, moving beyond basic visualization to causal mechanistic insight.

Theoretical Framework: The Pro-Molecule vs. The Procrystal[4]

To interpret HSA data correctly, one must understand the underlying derivation. The Hirshfeld surface is defined by the weight function

: [4]

Where:

- : The electron density of the molecule of interest (sum of spherical atom densities).
- : The sum of electron densities of all atoms in the crystal lattice.

Key Metrics for Pyridazine Analysis

For pyridazine structures, three scalar properties mapped onto this surface are critical:

- (Normalized Distance): Combines

  (distance to nearest internal atom) and

  (distance to nearest external atom), normalized by the van der Waals (vdW) radii.

  - Relevance: Identifies the strong N...H hydrogen bonds typical of pyridazine acceptors.
- Shape Index (

  ): Measures the curvature of the surface.

  - Relevance: Critical for detecting

    -

    stacking. Pyridazine rings often stack in slipped motifs; the Shape Index visualizes this as complementary "red" (concave) and "blue" (convex) triangles.

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- Curvedness (

  ): Indicates surface flatness.

  - Relevance: Low curvedness (flat regions) signifies planar stacking interactions.

Experimental Protocol: From CIF to Surface

This protocol assumes the use of CrystalExplorer (standard field software).[5]

Phase 1: Data Preparation & Surface Generation

Objective: Generate a high-resolution surface free of disorder artifacts.

- CIF Validation: Ensure the Crystallographic Information File (CIF) has normalized H-atom positions. (Standard X-ray H-bonds are too short; neutron-normalized distances, e.g., C-H = 1.083 Å, are required for accurate

).

- Import: Load CIF into CrystalExplorer.[6]

- Surface Generation:

  - Select Surfaces -> Generate Hirshfeld Surface.

  - Resolution: Set to High (essential for resolving subtle

    -stacking features in pyridazines).

  - Isovalue: Default is 0.5 au. Do not alter unless comparing isostructural series with significant electronic differences.

Phase 2: Property Mapping

Objective: Visualize specific interaction types.

- Map

  :

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- Range: Fixed color scale (typically -0.1 to 1.5 Å) allows comparison across different pyridazine derivatives.
- Visual Check: Look for deep red spots near the N1/N2 atoms (H-bond acceptors).

- Map Shape Index:
  - Range: -1.0 to 1.0.
  - Visual Check: Look for "bow-tie" patterns on the pyridazine ring faces, indicative of centroid-to-centroid stacking.

Phase 3: Quantitative Fingerprinting

Objective: Deconstruct the "total packing energy" into specific contact types.

- Generate Fingerprint: Select Display -> Fingerprint.
- Decomposition: Use the "Elements" filter to isolate specific contributions:
  - N...H: Hydrogen bonding (Acceptor).[7]
  - C...C:

    -

    stacking.
  - H...H: Dispersion/van der Waals (often the bulk of the surface).

Visualization: The HSA Workflow

The following diagram outlines the logical flow from raw crystallographic data to actionable structural insights.

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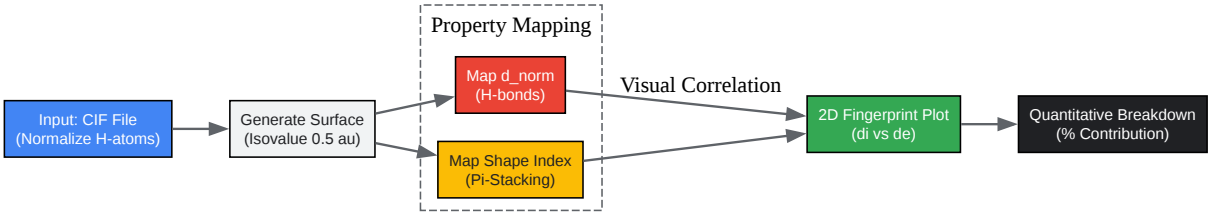

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Caption: Logical workflow for generating and interpreting Hirshfeld surfaces using CrystalExplorer.

Interpreting Pyridazine Surfaces: A Field Guide

Pyridazine derivatives exhibit distinct HSA signatures due to the N=N moiety. The table below correlates visual features with physical interactions.

Table 1: Pyridazine Interaction Signatures[8]

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Interaction Type	ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted"> Surface Feature	Fingerprint Plot Feature	Physical Significance
H-Bond (N...H)	Deep Red circular spots over N atoms.	Sharp, distinct spikes pointing to the bottom left ( ).	Primary directional anchor; determines lattice stability.
- Stacking	Flat regions (check Curvedness); no red spots.	Green/Yellow region on the diagonal (Å).	Long-range order; crucial for conductivity or optical properties.
C-H...	Faint red depressions above the ring center.	"Wings" or lateral spikes on the plot edges.	Stabilizes the stacking columns; prevents layer slippage.
H...H (vdW)	White/Blue expanse. [8]	Central diffuse cloud.	Bulk packing efficiency; often >40% of total surface area.

The "Bow-Tie" Effect (Shape Index)

In pyridazine crystals,

-stacking is rarely perfect face-to-face due to repulsion between the nitrogen lone pairs.

- Observation: On the Shape Index surface, look for adjacent red (concave) and blue (convex) triangles arranged in a bow-tie or hourglass shape.
- Causality: This pattern confirms slipped-parallel stacking, where the electron-rich N-atoms of one ring align with the electron-deficient center of the adjacent ring to minimize repulsion.

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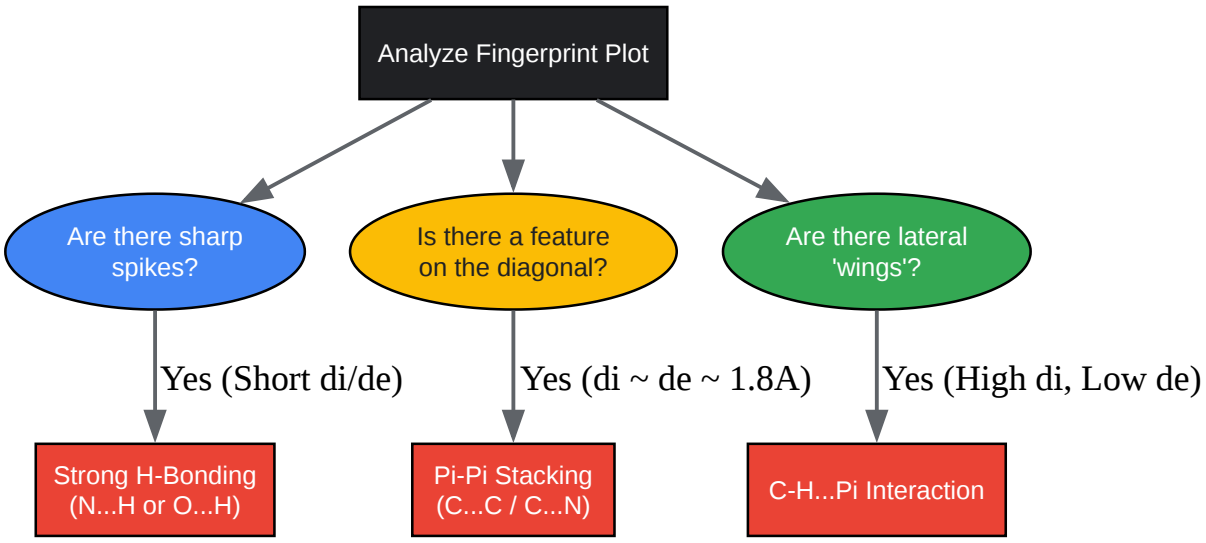
Logic of Fingerprint Interpretation[9]

Understanding the 2D Fingerprint plot (

vs

) is critical for distinguishing polymorphs.



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Caption: Decision tree for interpreting 2D Fingerprint features in pyridazine derivatives.

Case Study Application: Polymorph Differentiation

When dealing with pyridazine polymorphs, HSA provides a rapid method to quantify differences in stability.

Scenario: A pyridazine drug candidate exists in Form A and Form B.

- Form A: Fingerprint shows sharp spikes (N...H contribution 18%).
- Form B: Fingerprint shows blunted spikes but a prominent diagonal feature (C...C contribution 12%).

Conclusion: Form A is stabilized primarily by directional hydrogen bonds (likely higher melting point, rigid lattice). Form B relies on

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-stacking (likely more soluble, potential for slippage/plasticity). This insight guides the selection of the solid form for formulation.

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